

# Hazard Assessment and Chemical Profile

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## Compound of Interest

Compound Name: **GSK J5 HCl**

Cat. No.: **B607886**

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Before handling any chemical, a thorough understanding of its properties and potential hazards is crucial. While one Safety Data Sheet (SDS) for **GSK J5 HCl** indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is prudent laboratory practice to treat all research chemicals with a high degree of care.<sup>[4]</sup> Another SDS for the free base form, GSK J5, recommends more stringent precautions, which we will adopt here under the precautionary principle.<sup>[5]</sup>

The primary disposal pathway recommended by chemical safety literature for compounds of this nature is through a licensed chemical destruction facility or controlled incineration.<sup>[5]</sup> Under no circumstances should **GSK J5 HCl** or its solutions be discharged into the sewer system.<sup>[5]</sup>

Table 1: Chemical and Physical Properties of **GSK J5 HCl**

Property	Value	Source(s)
Chemical Name	<b>N-[2-(3-Pyridinyl)-6-(1,2,4,5-tetrahydro-3H-3-benzazepin-3-yl)-4-pyrimidinyl]-β-alanine ethyl ester hydrochloride</b>	
CAS Number	1797983-32-4	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>24</sub> H <sub>27</sub> N <sub>5</sub> O <sub>2</sub> ·HCl	
Molecular Weight	453.97 g/mol	
Appearance	Crystalline solid	<a href="#">[1]</a>
Common Solvents	DMSO, DMF, Ethanol	<a href="#">[1]</a>

| Storage | Store at room temperature | |

## Personal Protective Equipment (PPE) and Safety Precautions

Adherence to proper PPE protocols is the first line of defense against chemical exposure. The following table outlines the minimum required PPE when handling **GSK J5 HCl** in solid form or in solution.

Table 2: Required Personal Protective Equipment (PPE)

Equipment	Specification	Rationale
Eye Protection	<b>ANSI Z87.1-compliant safety glasses or goggles.</b>	<b>Protects eyes from splashes of solutions or accidental aerosolization of solid powder.</b>
Hand Protection	Nitrile or latex gloves.	Prevents direct dermal contact. Gloves must be inspected before use and changed immediately if contaminated. <sup>[5]</sup>
Body Protection	Standard laboratory coat.	Protects skin and clothing from spills.

| Ventilation | Handle in a certified chemical fume hood. | Minimizes the risk of inhaling aerosolized powder when weighing or preparing solutions.<sup>[5]</sup> |

## Waste Stream Determination and Segregation

Proper segregation of chemical waste is critical for safe disposal and regulatory compliance.

**GSK J5 HCl** is a non-halogenated organic compound. Therefore, all waste containing this chemical, including stock solutions, contaminated media, and rinsate, must be collected in a designated "Non-Halogenated Organic Waste" container.

The following diagram illustrates the decision-making process for segregating waste related to **GSK J5 HCl**.

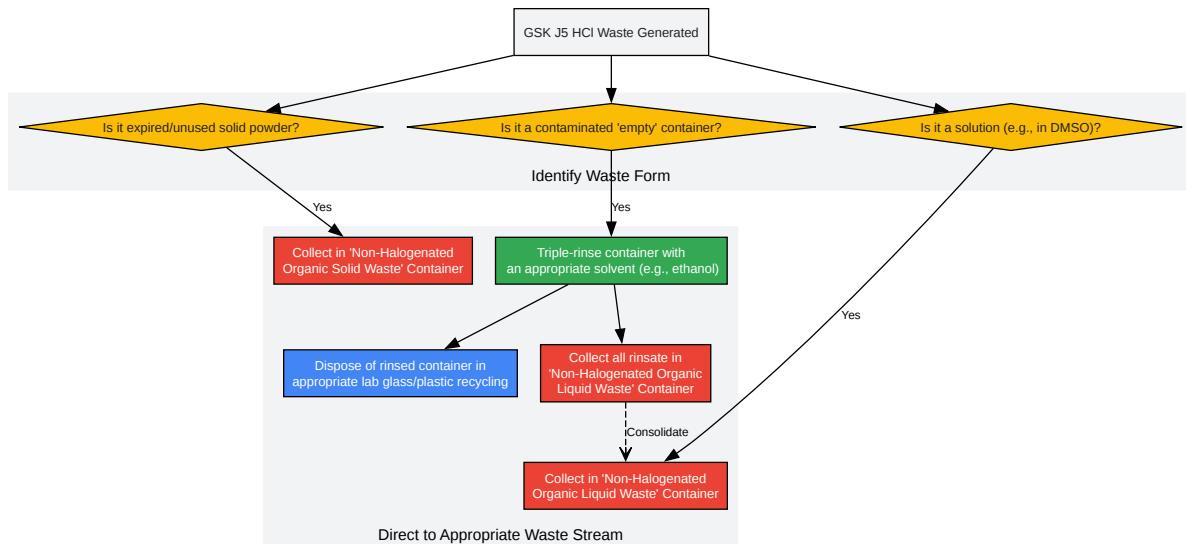


Diagram 1: GSK J5 HCl Waste Segregation Workflow

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Caption: Waste segregation decision tree for **GSK J5 HCl**.

## Step-by-Step Disposal Protocol

This protocol provides detailed methodologies for handling different forms of **GSK J5 HCl** waste.

### Disposal of Unused or Expired Solid GSK J5 HCl

This procedure applies to the original solid reagent that is expired or no longer needed.

- Work Area Preparation: Ensure you are working within a certified chemical fume hood.
- Container Check: Confirm the original container is securely sealed.
- Labeling: Affix a hazardous waste label to the container. Fill out the label completely with the full chemical name ("GSK J5 Hydrochloride"), CAS number, and concentration (100%).
- Segregation: Place the labeled container into a secondary containment bin designated for solid chemical waste.
- Storage: Store the waste in a designated satellite accumulation area until collection by your institution's Environmental Health & Safety (EHS) office.

## Disposal of Solutions Containing GSK J5 HCl

This procedure applies to stock solutions (e.g., in DMSO) and any experimental solutions containing the compound.

- Waste Container: Obtain an appropriate, compatible waste container for "Non-Halogenated Organic Liquid Waste."<sup>[6]</sup> The container must have a tightly fitting screw cap.
- Transfer: Carefully pour the liquid waste into the designated waste container using a funnel. Perform this transfer inside a chemical fume hood.
- Sealing: Securely cap the waste container immediately after adding the waste. Containers must be kept closed at all times except when waste is being added.<sup>[6]</sup>
- Labeling: Ensure the waste container is clearly labeled with its contents.
- Storage: Store the container in secondary containment in a designated satellite accumulation area, away from incompatible materials.

## Decontamination of "Empty" Containers and Labware

Original reagent bottles and labware (e.g., beakers, flasks) that have held **GSK J5 HCl** are not truly empty and must be decontaminated before disposal.

- Initial Rinse: Rinse the container or labware three times with a small amount of a suitable solvent in which **GSK J5 HCl** is soluble (e.g., ethanol or DMSO). This process is often referred to as a "triple rinse."<sup>[6]</sup>
- Collect Rinsate: Crucially, this rinsate is considered hazardous waste.<sup>[6]</sup> Collect all three rinses in the designated "Non-Halogenated Organic Liquid Waste" container as described in section 4.2.
- Final Cleaning: After the triple rinse, the container can be washed with soap and water.
- Final Disposal: The decontaminated container can now be disposed of in the appropriate laboratory glass or plastic recycling stream. Puncturing the container can prevent its reuse for other purposes.<sup>[5]</sup>

## Emergency Procedures

In the event of an accidental release or exposure, follow these procedures immediately.

- Spill:
  - Small Spill (<1 g solid or <100 mL solution): Alert others in the area. Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite or sand). Gently sweep the material into a suitable container, label it as hazardous waste, and dispose of it according to the solid waste protocol.<sup>[5]</sup>
  - Large Spill: Evacuate the immediate area and notify your supervisor and institutional EHS office immediately.<sup>[7]</sup> Prevent entry into the area.
- Personnel Exposure:
  - Skin Contact: Immediately remove contaminated clothing and wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.<sup>[5]</sup> Seek medical attention.
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.<sup>[5]</sup> Seek immediate medical attention.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. [\[5\]](#) Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[5\]](#)

By adhering to this comprehensive guide, you contribute to a culture of safety and responsibility in your laboratory. The principles of hazard assessment, proper segregation, and diligent documentation are the cornerstones of safe chemical waste management.

## References

- DC Chemicals. **GSK J5 HCl** Datasheet. [\[Link\]](#)
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